

Application Notes and Protocols: Preparation of Ferric Cacodylate Stock Solution

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Ferric cacodylate

Cat. No.: B1216655

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Introduction

Ferric cacodylate $[(\text{CH}_3)_2\text{AsO}_2]_3\text{Fe}$ is an arsenic-containing compound that has applications in various research fields, including its use as a component in fixative solutions for electron microscopy. The preparation of a stock solution requires stringent safety precautions due to the high toxicity of arsenic compounds. This document provides a detailed, step-by-step protocol for the preparation, handling, and storage of a **ferric cacodylate** stock solution.

Safety Precautions

Warning: **Ferric cacodylate** is highly toxic and a potential carcinogen. Handle this compound with extreme care in a designated area, such as a certified chemical fume hood. Always wear appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves. All waste materials containing **ferric cacodylate** must be disposed of as hazardous waste according to institutional and local regulations.

Quantitative Data Summary

Parameter	Value	Reference
Chemical Name	Ferric Cacodylate	
Molecular Formula	C ₆ H ₁₈ As ₃ FeO ₆	[1][2][3]
Molecular Weight	466.81 g/mol	[1][2][3]
Appearance	Yellowish, amorphous powder	
Recommended Stock Concentration	0.2 M	
Solvent	Distilled or deionized water	

Experimental Protocol: Preparation of 0.2 M Ferric Cacodylate Stock Solution

This protocol outlines the preparation of 100 mL of a 0.2 M **ferric cacodylate** stock solution. Adjust the quantities proportionally for different volumes.

Materials:

- **Ferric cacodylate** powder (MW: 466.81 g/mol)
- Distilled or deionized water
- Volumetric flask (100 mL)
- Glass beaker
- Magnetic stirrer and stir bar
- Spatula
- Weighing paper or boat
- Analytical balance
- Personal Protective Equipment (PPE): lab coat, safety goggles, chemical-resistant gloves

Procedure:

- Don PPE: Before handling any chemicals, put on your lab coat, safety goggles, and chemical-resistant gloves.
- Work in a Fume Hood: Perform all steps of this procedure inside a certified chemical fume hood to avoid inhalation of the toxic powder.
- Weigh **Ferric Cacodylate**:
 - Place a clean, dry weighing boat on the analytical balance and tare it.
 - Carefully weigh out 9.336 g of **ferric cacodylate** powder. (Calculation: $0.2 \text{ mol/L} \times 0.1 \text{ L} \times 466.81 \text{ g/mol} = 9.336 \text{ g}$).
- Dissolve the Powder:
 - Transfer the weighed **ferric cacodylate** powder into a clean glass beaker.
 - Add approximately 70-80 mL of distilled or deionized water to the beaker.
 - Place a magnetic stir bar in the beaker and place it on a magnetic stirrer.
 - Stir the solution gently until the **ferric cacodylate** powder is completely dissolved. This may take some time. Avoid heating the solution unless necessary, as it may affect the stability of the compound.
- Transfer to Volumetric Flask:
 - Once the powder is fully dissolved, carefully transfer the solution into a 100 mL volumetric flask.
 - Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask to ensure all the compound is transferred. Repeat this step two to three times.
- Adjust to Final Volume:

- Add distilled or deionized water to the volumetric flask until the bottom of the meniscus reaches the 100 mL calibration mark.
- Mix and Store:
 - Cap the volumetric flask securely and invert it several times to ensure the solution is homogeneous.
 - Transfer the prepared stock solution to a clearly labeled, tightly sealed storage bottle. The label should include the chemical name (**Ferric Cacodylate** Stock Solution), concentration (0.2 M), preparation date, and appropriate hazard warnings (Toxic, Carcinogen).
- Storage: Store the **ferric cacodylate** stock solution in a cool, dark, and well-ventilated area, away from incompatible materials. Recommended storage is at 4°C.
- Waste Disposal: Dispose of all contaminated materials (weighing boat, gloves, etc.) in a designated hazardous waste container.

Diagrams

Caption: Workflow for preparing 0.2 M **ferric cacodylate** stock solution.

Stability and Storage

The stability of the **ferric cacodylate** stock solution has not been extensively reported. However, based on general chemical principles for arsenic-containing compounds and iron solutions, it is recommended to:

- Store the solution at 4°C to minimize degradation.
- Protect the solution from light by storing it in an amber or opaque bottle.
- Visually inspect the solution for any precipitation or color change before use, which may indicate degradation or contamination.
- For critical applications, it is advisable to prepare fresh solutions periodically.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com

